

# Isoamyl Angelate: Application Notes and Protocols for Use as an Analytical Standard

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isoamyl angelate*

Cat. No.: *B085175*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **isoamyl angelate** as a reference standard in analytical chemistry. This document is intended to guide researchers in the accurate quantification and identification of **isoamyl angelate** in various matrices, particularly in the context of natural product analysis and quality control.

## Introduction

**Isoamyl angelate** ((Z)-3-methylbutyl 2-methylbut-2-enoate) is a naturally occurring ester found as a major constituent in Roman chamomile (*Chamaemelum nobile*) essential oil, contributing to its characteristic sweet, fruity, and slightly herbaceous aroma.[1][2] Its presence and concentration are key markers for the quality and authenticity of chamomile extracts.[3] Furthermore, studies have identified **isoamyl angelate** as a bioactive compound, exhibiting properties such as promoting ambulation in animal models, which suggests its potential relevance in the study of natural products with psychostimulant-like effects.[2]

The availability of high-purity **isoamyl angelate** (>99.0% as determined by Gas Chromatography) allows for its use as a certified reference standard for the development and validation of analytical methods.[4][5][6] Such standards are crucial for ensuring the accuracy, precision, and reliability of analytical data in research, drug development, and quality control settings.

## Physicochemical and Spectroscopic Data

Accurate characterization of an analytical standard is fundamental to its application. The following tables summarize the key physicochemical and spectroscopic properties of **isoamyl angelate**.

Table 1: Physicochemical Properties of **Isoamyl Angelate**

Property	Value	Reference(s)
Chemical Name	(Z)-3-methylbutyl 2-methylbut-2-enoate	[4]
Synonyms	Angelic Acid Isoamyl Ester, Isoamyl (Z)-2-Methyl-2-butenate	[4]
CAS Number	10482-55-0	[7]
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>2</sub>	[7]
Molecular Weight	170.25 g/mol	[7]
Appearance	Colorless to almost colorless clear liquid	[4]
Boiling Point	201 °C (lit.)	[6]
Purity (by GC)	>99.0%	[4]
Storage	Room temperature, in a cool, dark place (<15°C recommended)	[4]

Table 2: Representative Certificate of Analysis Data for **Isoamyl Angelate** Analytical Standard

Test	Specification	Result
Appearance	Colorless to almost colorless clear liquid	Conforms
Identity (IR)	Conforms to reference spectrum	Conforms
Purity (GC-FID)	$\geq 99.0\%$	99.8%
Water Content (Karl Fischer)	$\leq 0.1\%$	0.05%
Residue on Evaporation	$\leq 0.05\%$	$< 0.01\%$
Date of Analysis	-	[Date]
Retest Date	-	[Date + 2 years]

## Experimental Protocols

The following protocols provide detailed methodologies for the use of **isoamyl angelate** as an analytical standard for quantification by Gas Chromatography with Flame Ionization Detection (GC-FID) and for identification by Gas Chromatography-Mass Spectrometry (GC-MS).

### Protocol 1: Quantitative Analysis of Isoamyl Angelate by GC-FID

This protocol describes a validated method for the quantification of **isoamyl angelate** in a sample matrix, such as an essential oil extract.

#### 3.1.1 Materials and Reagents

- **Isoamyl Angelate** analytical standard ( $\geq 99.0\%$  purity)
- Internal Standard (IS), e.g., n-Tetradecane or another suitable, non-interfering compound
- Solvent: Hexane or Ethyl Acetate (GC grade)
- Volumetric flasks (Class A)

- Micropipettes

### 3.1.2 Preparation of Standard Solutions

- Stock Standard Solution of **Isoamyl Angelate** (1000 µg/mL): Accurately weigh approximately 10 mg of **isoamyl angelate** standard into a 10 mL volumetric flask. Dissolve and dilute to volume with the chosen solvent.
- Stock Internal Standard Solution (1000 µg/mL): Accurately weigh approximately 10 mg of the internal standard into a 10 mL volumetric flask. Dissolve and dilute to volume with the same solvent.
- Calibration Standards: Prepare a series of calibration standards by appropriate dilution of the stock standard solution to achieve a concentration range that brackets the expected concentration of **isoamyl angelate** in the samples (e.g., 1, 5, 10, 25, 50, 100 µg/mL). Add a constant concentration of the internal standard to each calibration standard (e.g., 20 µg/mL).

### 3.1.3 Sample Preparation

- Accurately weigh a known amount of the sample (e.g., essential oil) and dissolve it in a known volume of the solvent.
- Dilute the sample solution as necessary to bring the concentration of **isoamyl angelate** within the calibration range.
- Add the same constant concentration of the internal standard as used in the calibration standards to the diluted sample solution.

### 3.1.4 GC-FID Operating Conditions

- Column: HP-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent non-polar capillary column.
- Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1.0 mL/min).
- Injector Temperature: 250°C.
- Injection Volume: 1 µL (split or splitless, depending on concentration).

- Oven Temperature Program:
  - Initial temperature: 60°C, hold for 2 minutes.
  - Ramp: 5°C/min to 240°C.
  - Hold at 240°C for 5 minutes.
- Detector Temperature: 280°C.

### 3.1.5 Data Analysis

- Construct a calibration curve by plotting the ratio of the peak area of **isoamyl angelate** to the peak area of the internal standard against the concentration of **isoamyl angelate** for the calibration standards.
- Perform a linear regression analysis on the calibration curve.
- Calculate the concentration of **isoamyl angelate** in the sample by determining the peak area ratio in the sample chromatogram and using the equation of the calibration curve.

## Protocol 2: Identification of Isoamyl Angelate by GC-MS

This protocol is for the qualitative identification of **isoamyl angelate** in a sample.

### 3.2.1 Materials and Reagents

- Same as in Protocol 3.1.

### 3.2.2 Preparation of Solutions

- Prepare a standard solution of **isoamyl angelate** (e.g., 10 µg/mL) in the chosen solvent.
- Prepare the sample solution as described in Protocol 3.1.3 (without the internal standard if only qualitative analysis is required).

### 3.2.3 GC-MS Operating Conditions

- GC Conditions: Same as in Protocol 3.1.4.

- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: m/z 40-300.
  - Ion Source Temperature: 230°C.
  - Quadrupole Temperature: 150°C.
  - Solvent Delay: 3 minutes.

#### 3.2.4 Data Analysis

- Inject the **isoamyl angelate** standard and acquire its retention time and mass spectrum.
- Inject the sample solution.
- Compare the retention time of the peak of interest in the sample chromatogram with that of the **isoamyl angelate** standard.
- Compare the mass spectrum of the peak of interest in the sample with the mass spectrum of the **isoamyl angelate** standard and with a reference library (e.g., NIST).

## Stability and Storage

To ensure the integrity of the **isoamyl angelate** analytical standard, proper storage and handling are essential.

Table 3: Stability and Storage Recommendations

Parameter	Recommendation
Storage of Neat Standard	Store at room temperature in a cool, dark, and dry place. For long-term storage, refrigeration (<15°C) is recommended.[4]
Storage of Stock Solutions	Store in tightly sealed vials at 2-8°C. Protect from light.
Short-term Stability of Working Solutions	Prepare fresh daily.
Long-term Stability	A formal stability study should be conducted under the intended storage conditions to establish a retest date.

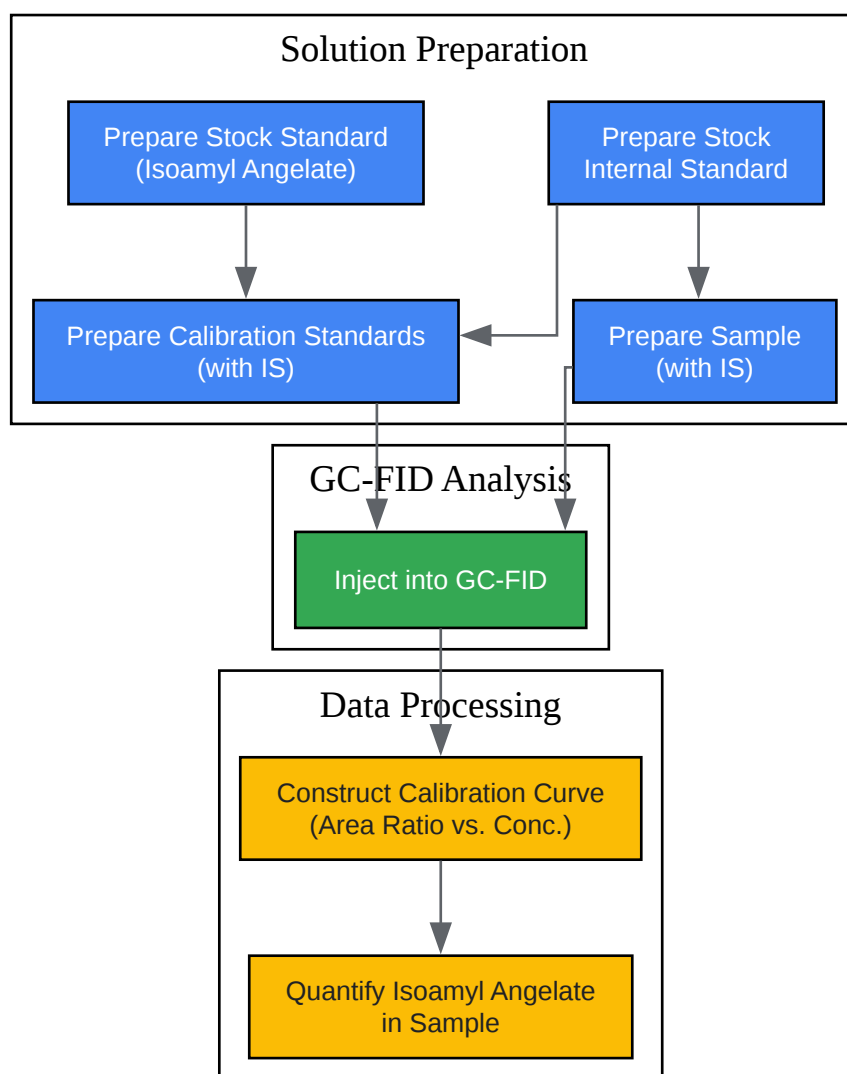
## Application in Drug Development

While not a drug candidate itself, **isoamyl angelate** serves as a critical tool in the drug development pipeline, particularly in the field of pharmacognosy and natural product-based drug discovery.

- **Quality Control of Raw Materials:** As a key component of Roman chamomile, **isoamyl angelate** is used as a marker for the identification and quality assessment of plant material and its extracts used in herbal medicinal products.
- **Bioactivity-Guided Fractionation:** In the search for new active pharmaceutical ingredients from natural sources, **isoamyl angelate** can be used as a standard to track the active principle during the fractionation of plant extracts.[2]
- **Authentication of Herbal Products:** The presence and quantity of **isoamyl angelate** can help in the authentication of Roman chamomile products and the detection of adulteration.

## Visualizations

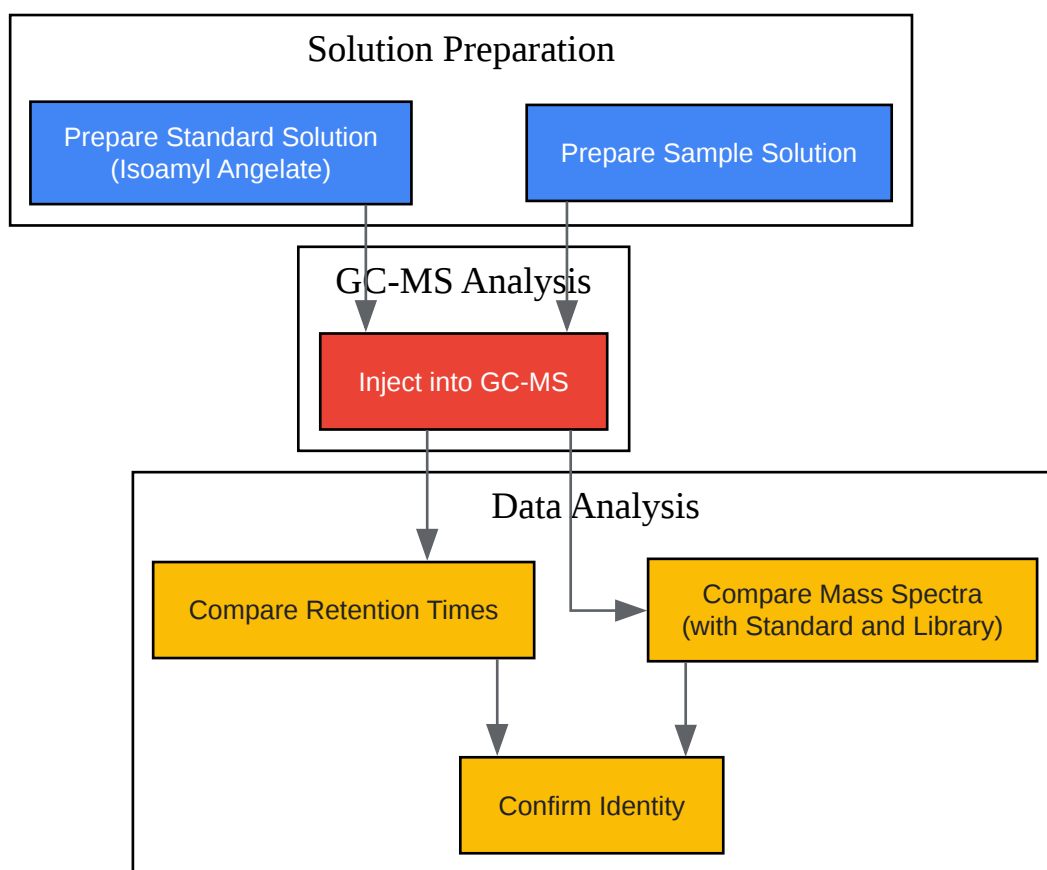
The following diagrams illustrate the workflows for the analytical protocols described.



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**Figure 1.** Workflow for Quantitative Analysis by GC-FID.





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**Figure 2.** Workflow for Identification by GC-MS.

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Address: 3281 E Guasti Rd

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